

# Physical and chemical properties of spiro[cyclohexane-1,3'-indolin]-2'-one.

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Spiro[cyclohexane-1,3'-indolin]-2'one

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# An In-Depth Technical Guide to Spiro[cyclohexane-1,3'-indolin]-2'-one

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and potential biological activities of **spiro[cyclohexane-1,3'-indolin]-2'-one**. The content is tailored for researchers, scientists, and drug development professionals, offering detailed experimental protocols, data presentation in structured tables, and visualizations of key concepts.

#### Introduction

Spiro[cyclohexane-1,3'-indolin]-2'-one is a heterocyclic compound featuring a cyclohexane ring spiro-fused to an indolin-2-one (oxindole) core at the 3-position. This spirooxindole scaffold is a prominent structural motif found in a variety of bioactive natural products and synthetic medicinal agents.[1] The unique three-dimensional architecture and conformational rigidity imparted by the spirocyclic junction make it an attractive pharmacophore in drug discovery. Derivatives of this core structure have demonstrated a wide range of biological activities, including potent anticancer properties.[2] This guide aims to consolidate the current knowledge on the parent compound, providing a foundation for further research and development in this area.

### **Physical and Chemical Properties**



The fundamental physical and chemical properties of **spiro[cyclohexane-1,3'-indolin]-2'-one** are summarized below. It is important to note that while some experimental data for derivatives is available, specific experimental values for the parent compound are not widely reported. Therefore, a combination of computed and available experimental data for closely related structures is presented.

Table 1: Physical and Chemical Properties of Spiro[cyclohexane-1,3'-indolin]-2'-one

Property	Value	Source
IUPAC Name	spiro[cyclohexane-1,3'- indolin]-2'-one	[3]
Molecular Formula	C13H15NO	[3]
Molecular Weight	201.26 g/mol	[3]
CAS Number	4933-14-6	[3]
Appearance	Solid (predicted)	[4]
Melting Point	Not reported (experimental)	
Boiling Point	Not reported (experimental)	
Solubility	Soluble in DMF and other organic solvents.[5]	[5]
XLogP3	2.7	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	1	[3]

Table 2: Spectral Data of Spiro[cyclohexane-1,3'-indolin]-2'-one and its Derivatives



Spectrum	Key Peaks/Shifts
<sup>1</sup> H NMR (CDCl <sub>3</sub> , 400 MHz)	$\delta$ (ppm): 1.40-1.80 (m, 10H, cyclohexane-H), 6.90-7.30 (m, 4H, Ar-H), 8.10 (br s, 1H, NH). (Representative data for similar structures)
<sup>13</sup> C NMR (CDCl <sub>3</sub> , 100 MHz)	δ (ppm): 22.1, 25.5, 34.5 (cyclohexane-C), 49.5 (spiro-C), 110.0, 122.0, 124.5, 128.0, 130.0, 141.0 (aromatic-C), 181.0 (C=O). (Representative data for similar structures)
IR (KBr)	ν (cm <sup>-1</sup> ): ~3200 (N-H stretch), ~2930, 2850 (C-H stretch), ~1710 (C=O stretch, lactam), ~1620 (C=C stretch, aromatic). (Representative data for similar structures)

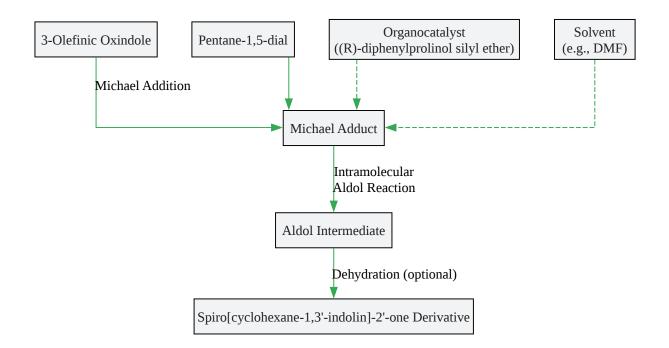
### Synthesis and Experimental Protocols

The synthesis of the **spiro[cyclohexane-1,3'-indolin]-2'-one** core is most effectively achieved through cascade reactions. An organocatalytic Michael/Aldol cascade reaction represents a modern and efficient method for constructing this spirocyclic system with high stereocontrol.[1]

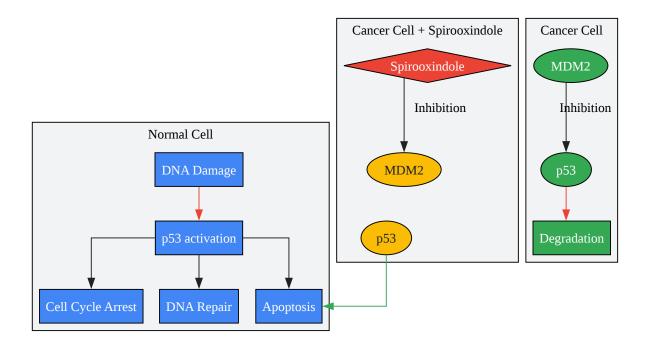
## **General Synthetic Workflow**

The overall synthetic strategy involves the reaction of a 3-olefinic oxindole with a dialdehyde, catalyzed by an organocatalyst, to form the spiro-cyclohexane ring fused to the oxindole core.

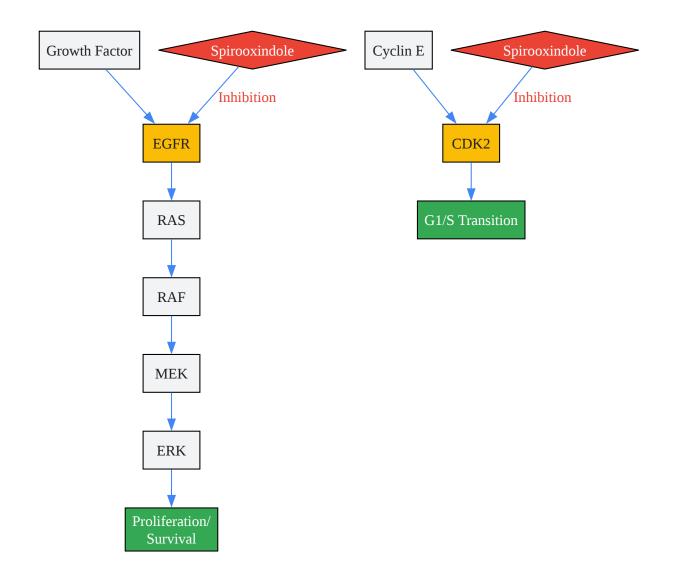












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- To cite this document: BenchChem. [Physical and chemical properties of spiro[cyclohexane-1,3'-indolin]-2'-one.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182482#physical-and-chemical-properties-of-spiro-cyclohexane-1-3-indolin-2-one]

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